

Application Note: Preparation of Methomyl-Oxime Analytical Standard Solutions

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Compound of Interest

Compound Name: Methomyl-oxime

Cat. No.: B12468681

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Executive Summary & Scientific Context

Methomyl-oxime (S-methyl-N-hydroxythioacetimidate; CAS 10533-67-2) is the primary hydrolysis metabolite of the carbamate insecticide Methomyl. While Methomyl itself is a potent cholinesterase inhibitor, accurate quantification of its oxime metabolite is critical for two reasons:

- **Degradation Monitoring:** It serves as a marker for the environmental breakdown of the parent pesticide.
- **False Positive Prevention:** In certain analytical workflows, the thermal instability of Methomyl can lead to in-source fragmentation, artificially elevating **Methomyl-oxime** signals.

This protocol details the preparation of high-purity **Methomyl-oxime** reference standards. Unlike robust organochlorines, this compound exhibits specific sensitivities to pH and temperature that require rigorous control during the preparation workflow to prevent Beckman rearrangement into acetonitrile.

Chemical Profile & Properties[1][2][3][4][5][6][7]

Understanding the physicochemical constraints of the analyte is the first step in experimental design.

Property	Specification	Critical Note
Compound Name	Methomyl-oxime	Also known as Methylthio acetaldoxime
CAS Number	10533-67-2	Distinct from Methomyl (CAS 16752-77-5)
Molecular Formula		
Molecular Weight	105.16 g/mol	Use this value for molarity calculations
Solubility	Methanol, Acetonitrile, Ethanol	High solubility in polar organic solvents
Stability	pH Sensitive	Unstable in acidic media (pH < 4); stable in neutral/alkaline
pKa	~10.7	Weakly acidic oxime proton

Safety & Handling (HSE)

WARNING: While less acutely toxic than the parent Methomyl, **Methomyl-oxime** is a chemical intermediate capable of causing irritation and potential systemic effects.

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Ventilation: All weighing and dissolution steps must occur within a certified fume hood.
- Waste: Dispose of all carbamate-associated waste as hazardous chemical waste.

Reagents and Equipment

Reagents

- **Methomyl-oxime** Reference Material: Purity >98% (Certified Reference Material preferred).

- Solvent A (Stock Preparation): Acetonitrile (LC-MS Grade).
 - Rationale: Acetonitrile is aprotic and minimizes the risk of solvolysis compared to alcohols during long-term storage.
- Solvent B (Dilution): Methanol (HPLC Grade) or Mobile Phase A (if immediate use).
- Preservative (Optional for Aqueous Dilutions): Sodium Thiosulfate (if analyzing chlorinated water matrices, per EPA 531.2).

Equipment

- Analytical Balance: Readability of 0.01 mg (0.00001 g).
- Volumetric Flasks: Class A, Amber Glass (10 mL, 25 mL, 100 mL).
 - Note: Amber glass is required to prevent photo-degradation.
- Vortex Mixer and Ultrasonic Bath.
- Gas-Tight Syringes: For precise aliquot transfer.

Protocol: Primary Stock Solution Preparation (1000 mg/L)

This procedure uses a gravimetric approach for maximum accuracy.

Step 1: Equilibration Remove the **Methomyl-oxime** reference standard from the freezer (-20°C) and allow it to equilibrate to room temperature in a desiccator for 30 minutes.

- Causality: Opening a cold vial introduces condensation, which adds water weight and degrades the standard.

Step 2: Weighing Place a clean, dry 10 mL Class A amber volumetric flask on the balance and tare it. Carefully weigh approximately 10.0 mg of **Methomyl-oxime** directly into the flask.

- Record exact mass (

) to 0.01 mg.

Step 3: Dissolution Add approximately 5 mL of Acetonitrile (LC-MS Grade). Swirl gently. If solids persist, sonicate for 60 seconds. Do not heat.

Step 4: Dilution to Volume Dilute to the mark with Acetonitrile. Stopper the flask and invert 10 times to mix.

Step 5: Concentration Calculation Calculate the true concentration (

) accounting for purity (

):

Example:

- Mass weighed: 10.15 mg
- Purity: 99.5% (0.995)
- Volume: 0.010 L

Protocol: Working Standard Dilutions

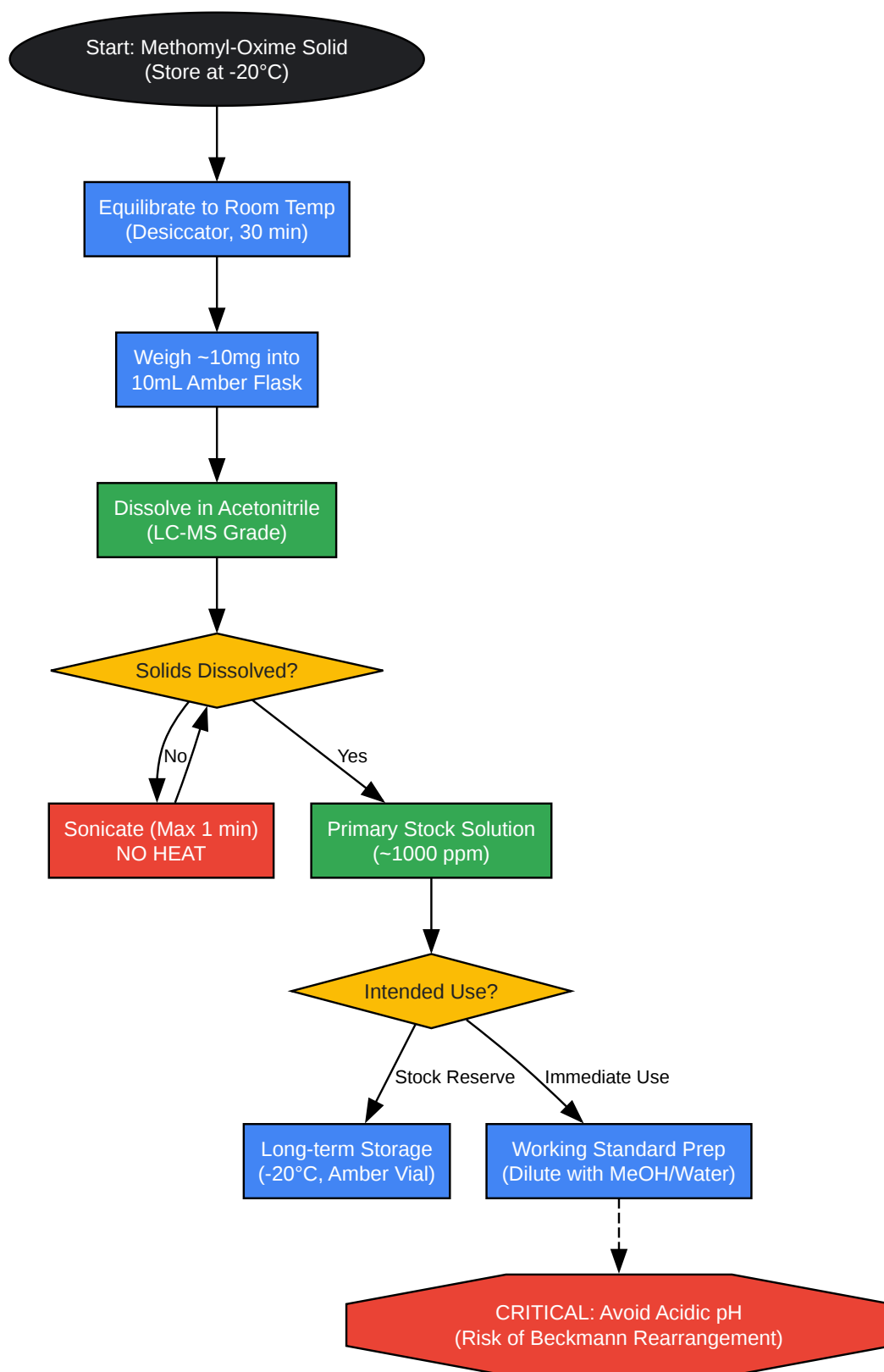
Important: Aqueous working standards of **Methomyl-oxime** are less stable than organic stocks. Prepare aqueous dilutions daily.

Target: Prepare a 10 mg/L Intermediate Standard.

- Pipette 100 μ L of the Primary Stock (approx. 1000 mg/L) into a 10 mL amber volumetric flask.
- Dilute to volume with Methanol (for instrument calibration) or Milli-Q Water (if matching initial mobile phase conditions).
- Note: If using water, ensure pH is neutral ($\sim$ 7.0). Avoid acidified mobile phases (like 0.1% Formic Acid) for storage, as acid accelerates degradation.

Workflow Visualization

The following diagram illustrates the critical decision pathways and stability checkpoints in the preparation process.



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Figure 1: Workflow for the preparation of **Methomyl-oxime** standards highlighting critical stability checkpoints.

Quality Control & Validation

To ensure the trustworthiness of the standard, perform the following verification:

- Chromatographic Purity Check: Inject the 10 mg/L standard via HPLC-UV (220 nm) or LC-MS.
 - Acceptance Criteria: Single peak >98% area.[\[1\]](#)
 - Red Flag: Appearance of a secondary peak matching Acetonitrile retention time (indicates degradation).
- Cross-Verification: If available, check the prepared standard against a second source (different lot or vendor). The Relative Percent Difference (RPD) should be <5%.

Storage and Stability

- Primary Stock (ACN): Stable for 6 months at -20°C in amber glass with PTFE-lined caps.
- Working Standards (Aqueous): Unstable. Prepare fresh daily.
- Degradation Pathway: **Methomyl-oxime** undergoes a Beckmann rearrangement to form N-methylacetamide or Acetonitrile under acidic or thermal stress.

References

- U.S. Environmental Protection Agency (EPA). (2001).[\[2\]](#) Method 531.2: Measurement of N-Methylcarbamoyloximes and N-Methylcarbamates in Water by Direct Aqueous Injection HPLC with Postcolumn Derivatization.[\[2\]](#)[\[3\]](#) Revision 1.0.
- National Center for Biotechnology Information (NCBI). (2023). PubChem Compound Summary for CID 5365286, Methomyl oxime.
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- Food and Agriculture Organization (FAO).FAO Specifications and Evaluations for Plant Protection Products: Methomyl. (Details on physical properties and degradation).

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Sources

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- 2. EPA Method 531.2: Measurement of N-Methylcarbamoyloximes and N-Methylcarbamates in Water by Direct Aqueous Injection HPLC with Postcolumn Derivatization | Environmental Sampling and Analytical Methods (ESAM) Program | US EPA [[19january2021snapshot.epa.gov](https://www.epa.gov/esam/19january2021snapshot.epa.gov)]
- 3. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
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